

In Vitro Characterization of Shp2-IN-13: A Technical Guide

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Compound of Interest

Compound Name: Shp2-IN-13

Cat. No.: B15578298

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This technical guide provides an in-depth overview of the in vitro characterization of **Shp2-IN-13**, a highly selective, orally active allosteric inhibitor of the Src homology 2 (SH2) domain-containing protein tyrosine phosphatase 2 (SHP2). SHP2 is a critical signaling node and a well-validated target in oncology, particularly for cancers driven by receptor tyrosine kinase (RTK) pathways. **Shp2-IN-13**, also identified as compound 129, binds to the "tunnel site" of SHP2, stabilizing it in an inactive conformation.^[1] This document outlines the key quantitative data, detailed experimental methodologies, and relevant signaling pathways associated with the preclinical in vitro evaluation of this compound.

Quantitative Data Summary

The following tables summarize the key in vitro potency and cellular activity of **Shp2-IN-13**.

Table 1: Biochemical Potency of **Shp2-IN-13**

Analyte	Assay Type	IC50 (nM)
SHP2	Biochemical Phosphatase Assay	83.0

Source: Data compiled from publicly available information.^[1]

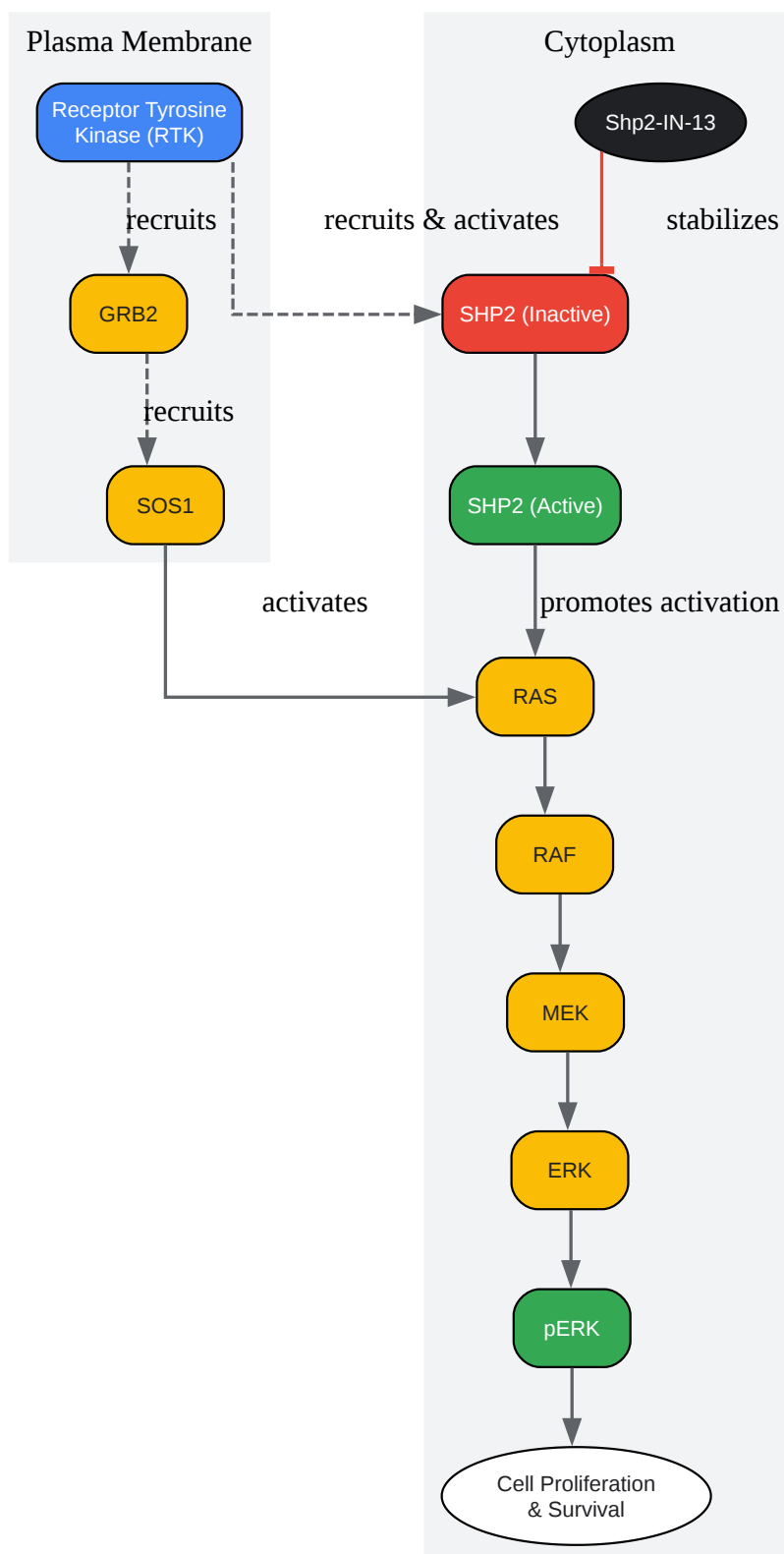
Table 2: Cellular Activity of **Shp2-IN-13**

Cell Line	Assay Type	IC50 (μM)
NSCLC Cells	pERK Inhibition	0.59
NCI-H1975-OR Cells	pERK Inhibition	0.63 ± 0.32

Source: Data compiled from publicly available information.[\[1\]](#)

Signaling Pathway and Mechanism of Action

Shp2-IN-13 is an allosteric inhibitor that locks the SHP2 protein in an auto-inhibited conformation. This prevents the phosphatase domain from accessing its substrates, thereby blocking downstream signaling, most notably the RAS-MAPK pathway.



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Caption: SHP2 signaling pathway and the inhibitory action of **Shp2-IN-13**.

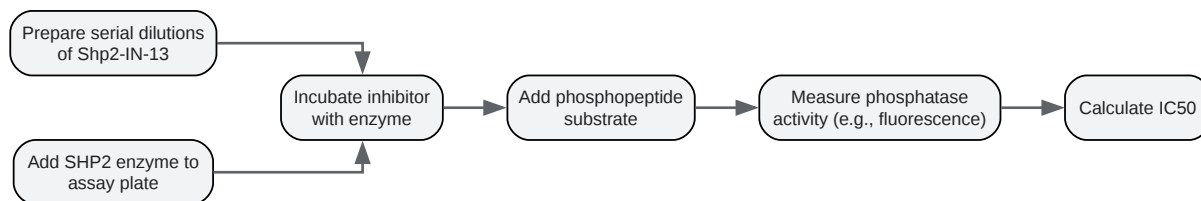
Detailed Experimental Protocols

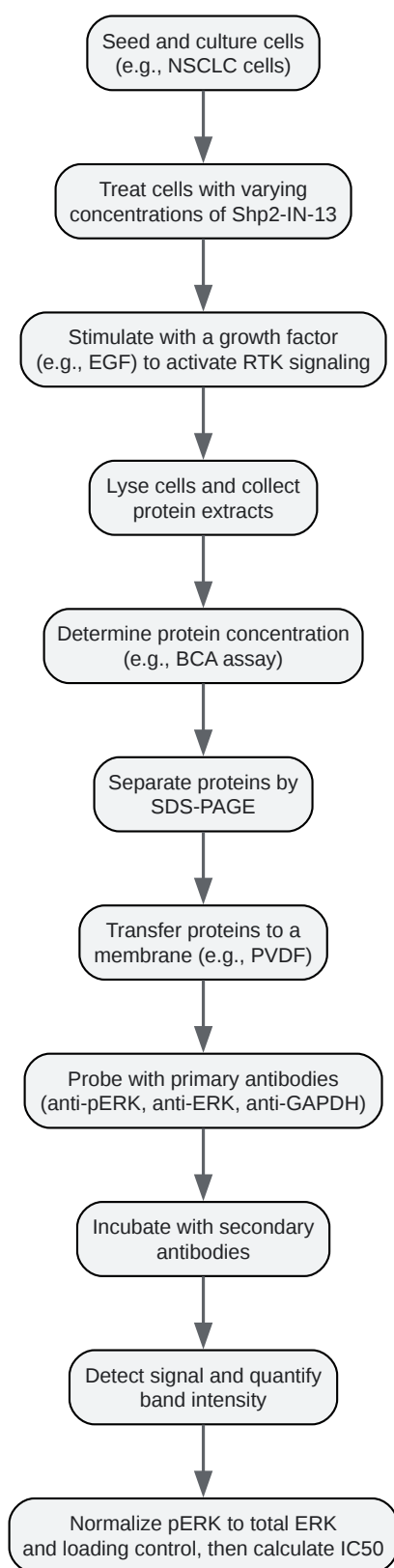
The following are detailed methodologies for the key in vitro experiments used to characterize **Shp2-IN-13**.

SHP2 Biochemical Phosphatase Assay

This assay quantifies the direct inhibitory effect of **Shp2-IN-13** on the enzymatic activity of the SHP2 protein.

Experimental Workflow:





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References

- 1. medchemexpress.com [medchemexpress.com]
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